

# Improving Carfentrazone-ethyl efficacy with different surfactant formulations

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## Compound of Interest

Compound Name: Carfentrazone-ethyl

Cat. No.: B033137

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## Technical Support Center: Optimizing Carfentrazone-ethyl Efficacy

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use of **Carfentrazone-ethyl**, with a focus on enhancing its efficacy through various surfactant formulations.

## Frequently Asked Questions (FAQs)

Q1: What is **Carfentrazone-ethyl** and how does it work?

**Carfentrazone-ethyl** is a post-emergence contact herbicide used for the control of a wide range of broadleaf weeds.<sup>[1][2]</sup> It belongs to the aryl triazolinone group of herbicides and its mode of action is the inhibition of the protoporphyrinogen oxidase (PPO) enzyme.<sup>[1][2][3][4]</sup> This inhibition disrupts the chlorophyll biosynthetic pathway, leading to cell membrane disruption and ultimately, the death of susceptible weeds.<sup>[3][5]</sup>

Q2: Why are surfactants recommended for use with **Carfentrazone-ethyl**?

As a contact herbicide with limited translocation, the efficacy of **Carfentrazone-ethyl** is highly dependent on thorough spray coverage and absorption into the plant foliage.<sup>[1]</sup> Surfactants, also known as wetting agents or adjuvants, reduce the surface tension of spray droplets, allowing for better spreading and adherence to the leaf surface.<sup>[6]</sup> This enhanced contact

improves the absorption of the herbicide, leading to more effective weed control, especially under adverse environmental conditions or on weeds with waxy leaf surfaces.[7]

Q3: What types of surfactants are commonly used with **Carfentrazone-ethyl**?

Commonly used surfactants with **Carfentrazone-ethyl** include non-ionic surfactants (NIS), crop oil concentrates (COC), and methylated seed oils (MSO).[1][7][8] The choice of surfactant can depend on the target weed species, environmental conditions, and the specific formulation of **Carfentrazone-ethyl** being used.[9] Product labels for **Carfentrazone-ethyl** formulations often provide recommendations for compatible adjuvants.[4][10][11]

Q4: Can the addition of a surfactant increase the risk of crop injury?

Yes, the addition of certain surfactants, particularly oil-based adjuvants like COC and MSO, can increase the potential for crop injury.[12] This is because these adjuvants can enhance the absorption of the herbicide into the crop as well as the weeds. Symptoms of crop injury can include leaf spotting, yellowing, or stunting. However, this injury is often transient, and the crop typically recovers without a significant impact on yield.[13] It is crucial to follow the recommended application rates and guidelines to minimize the risk of crop damage.

Q5: What is the general order of efficacy for different adjuvant classes with herbicides like **Carfentrazone-ethyl**?

Generally, for many oil-soluble (lipophilic) herbicides, the efficacy of major adjuvant classes follows this order: Methylated Seed Oil (MSO) > Crop Oil Concentrate (COC) > Non-ionic Surfactant (NIS).[8] MSO adjuvants are particularly effective at dissolving the waxy cuticle of weed leaves, enhancing herbicide penetration.[7][8]

## Troubleshooting Guide

Problem 1: Poor weed control despite application of **Carfentrazone-ethyl** with a surfactant.

- Possible Cause: The weed species may be less susceptible to **Carfentrazone-ethyl**, or they may have been too large or stressed at the time of application.
  - Solution: Ensure weeds are in an early, actively growing stage for optimal control. For difficult-to-control species, consider a tank mix with a suitable partner herbicide as

recommended by local extension services or product labels.[14]

- Possible Cause: Unfavorable environmental conditions, such as drought or high temperatures, can reduce herbicide efficacy. Weeds under stress may have a thicker cuticle, making herbicide absorption more difficult.[9]
  - Solution: In dry conditions, using a methylated seed oil (MSO) adjuvant may improve penetration through the thicker cuticle.[9] Avoid spraying during the hottest part of the day.
- Possible Cause: Incorrect surfactant type or concentration was used.
  - Solution: Always consult the product label for the recommended type and rate of surfactant. A non-ionic surfactant is a common recommendation, but a crop oil concentrate or methylated seed oil may be more effective on certain weeds or under specific conditions.[1][7]
- Possible Cause: The spray water quality (e.g., hard water) may be antagonizing the herbicide.
  - Solution: Although not as sensitive as some other herbicides, water quality can still play a role. If hard water is suspected, a water conditioning agent may be beneficial.

Problem 2: Significant crop injury (phytotoxicity) observed after application.

- Possible Cause: The application rate of **Carfentrazone-ethyl** or the surfactant was too high.
  - Solution: Strictly adhere to the labeled rates for both the herbicide and the adjuvant. Be cautious with spray overlap, as this can effectively double the application rate.
- Possible Cause: The crop was under stress at the time of application (e.g., from extreme weather, disease, or nutrient deficiency).
  - Solution: Avoid applying **Carfentrazone-ethyl** to crops that are stressed. Allow the crop to recover before application.
- Possible Cause: The use of a "hotter" adjuvant, such as a crop oil concentrate (COC) or methylated seed oil (MSO), in sensitive crops or under conditions conducive to injury (e.g., high temperatures and humidity).[12]

- Solution: In situations where crop sensitivity is a concern, a non-ionic surfactant (NIS) may be a safer option than a COC or MSO.[\[12\]](#) Consider a lower rate of the adjuvant if permitted by the label.
- Possible Cause: Tank mixing with other pesticides that may have synergistic effects leading to increased crop injury.
- Solution: Before tank mixing, perform a jar test to check for physical compatibility.[\[15\]](#) Also, consult product labels and local recommendations for known instances of synergistic or antagonistic tank-mix partners.[\[16\]](#)[\[17\]](#)

Problem 3: Inconsistent results across different experiments or fields.

- Possible Cause: Variations in weed species and growth stages between locations.
  - Solution: Standardize the target weed species and ensure they are at a consistent growth stage for comparative experiments.
- Possible Cause: Differences in environmental conditions (temperature, humidity, soil moisture) at the time of application.
  - Solution: Record detailed environmental data for each application to help explain any observed variability. Under warm, moist conditions, herbicide symptoms may appear more rapidly.[\[4\]](#)
- Possible Cause: Inconsistent spray application parameters.
  - Solution: Ensure uniform spray volume, pressure, and nozzle type across all treatments to guarantee consistent coverage.

## Data Presentation

Table 1: Efficacy of **Carfentrazone-ethyl** with Different Adjuvants on Various Weed Species

Target Weed Species	Carfentrazone-ethyl Rate (g a.i./ha)	Adjuvant Type	Adjuvant Concentration (% v/v)	Efficacy (%) Control or EC90	Source
Water Lettuce ( <i>Pistia stratiotes</i> )	Various	Silicone Surfactant	0.25	EC90: 26.9 g/ha	[5]
Water Lettuce ( <i>Pistia stratiotes</i> )	Various	d,l-limonene Surfactant	0.25	EC90: 33.0 g/ha	[5]
Salvinia ( <i>Salvinia minima</i> )	Various	Methylated Seed Oil	0.5	EC90: 79.1 g/ha	[5]
Velvetleaf (Abutilon theophrasti)	Not specified	Non-ionic Surfactant (NIS)	Not specified	~40% absorption at 2 HAT	[1]
Velvetleaf (Abutilon theophrasti)	Not specified	Crop Oil Concentrate (COC)	Not specified	~40% absorption at 2 HAT	[1]
Velvetleaf (Abutilon theophrasti)	Not specified	NIS + 28% UAN	Not specified	~70% absorption at 2 HAT	[1]
Velvetleaf (Abutilon theophrasti)	Not specified	COC + 28% UAN	Not specified	~70% absorption at 2 HAT	[1]
Mixed Broadleaf Weeds in Wheat	25 (in premix)	Non-ionic Surfactant	0.2	>95% control	[3]
<i>Solanum rostratum</i>	Not specified	Surfactant	0.25 - 0.5	Improved control	[18]

(late growth  
stage)

Table 2: Influence of Surfactants on **Carfentrazone-ethyl** + Sulfosulfuron Efficacy in Wheat

Treatment	Rate (g a.i./ha)	Surfactant	Weed Dry Matter Reduction (%)	Wheat Grain Yield (t/ha)	Source
Carfentrazone e + Sulfosulfuron	45	None	Lower	Lower than with surfactant	<a href="#">[19]</a>
Carfentrazone e + Sulfosulfuron	45	Cationic (625 ml/ha)	Higher	4.85 - 5.15	<a href="#">[20]</a>
Carfentrazone e + Sulfosulfuron	45	Cationic (1250 ml/ha)	Similar to 625 ml/ha	4.90 - 5.20	<a href="#">[20]</a>

## Experimental Protocols

Protocol 1: Evaluating the Efficacy of **Carfentrazone-ethyl** with Different Surfactant Formulations

1. Objective: To determine the effect of different surfactant types and concentrations on the herbicidal efficacy of **Carfentrazone-ethyl** on a target broadleaf weed species.

2. Materials:

- **Carfentrazone-ethyl** formulation (e.g., Emulsifiable Concentrate - EC, or Water Dispersible Granule - WDG)
- Surfactants: Non-ionic surfactant (NIS), Crop Oil Concentrate (COC), Methylated Seed Oil (MSO)

- Target weed species grown in pots under controlled greenhouse conditions (e.g., Velvetleaf, *Abutilon theophrasti*, at the 2-4 leaf stage)
- Research plot sprayer calibrated to deliver a consistent spray volume (e.g., 200 L/ha)
- Deionized water
- Personal Protective Equipment (PPE)

### 3. Experimental Design:

- Randomized complete block design with 4-6 replications.
- Treatments should include:
  - Untreated control
  - **Carfentrazone-ethyl** alone at a range of doses (to establish a dose-response curve)
  - **Carfentrazone-ethyl** at a single, sub-lethal dose + NIS at various concentrations (e.g., 0.125%, 0.25%, 0.5% v/v)
  - **Carfentrazone-ethyl** at the same sub-lethal dose + COC at various concentrations (e.g., 0.5%, 1.0%, 2.0% v/v)
  - **Carfentrazone-ethyl** at the same sub-lethal dose + MSO at various concentrations (e.g., 0.5%, 1.0%, 2.0% v/v)

### 4. Procedure:

- Plant Preparation: Grow target weeds in individual pots to the desired growth stage. Ensure uniform growth and health of the plants before treatment.
- Spray Solution Preparation:
  - Perform a jar test for each tank mix to ensure physical compatibility.[\[15\]](#)
  - Fill the spray tank with half the required volume of deionized water.

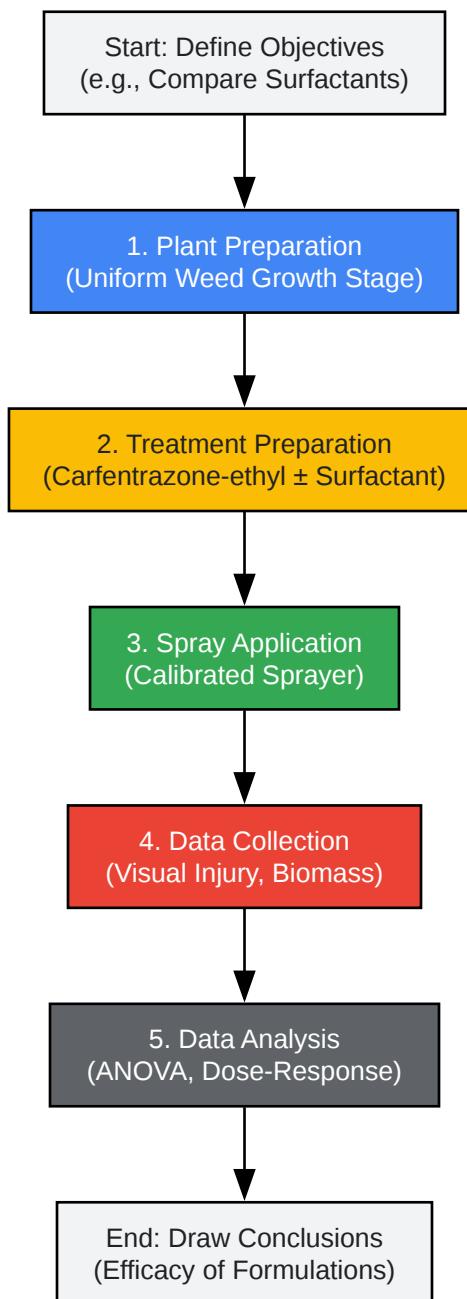
- If using a WDG formulation of **Carfentrazone-ethyl**, create a slurry in a separate container before adding it to the tank. If using an EC formulation, add it directly.
- Agitate the solution thoroughly.
- Add the required amount of the specific surfactant.
- Add the remaining volume of water and continue to agitate.

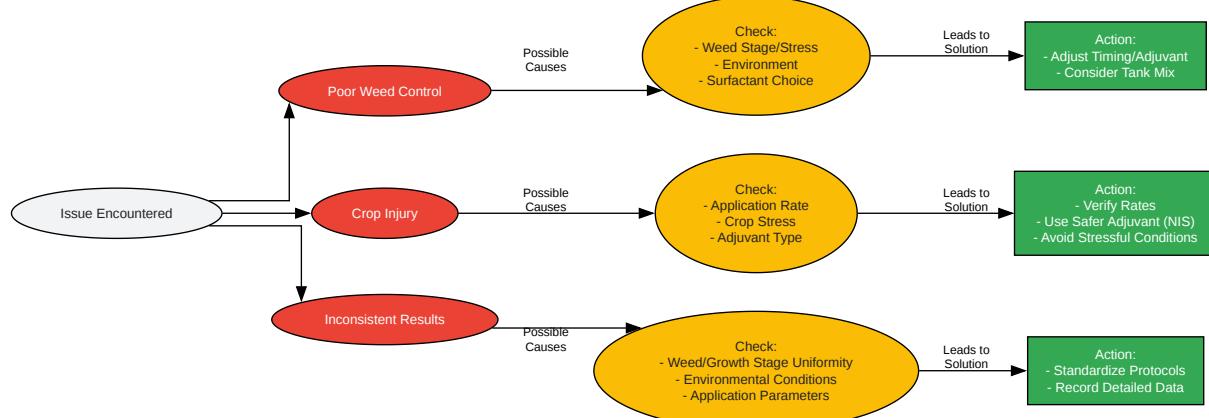
- Application:
  - Apply the treatments to the respective experimental units using the calibrated sprayer.
  - Ensure uniform coverage of the weed foliage.
  - Record environmental conditions (temperature, humidity) at the time of application.
- Post-Application:
  - Return the treated plants to the greenhouse.
  - Avoid overhead watering for at least 24 hours to prevent washing the herbicide off the leaves.

## 5. Data Collection and Analysis:

- Visual Injury Assessment: Rate the percentage of weed control (phytotoxicity) at regular intervals (e.g., 3, 7, 14, and 21 days after treatment - DAT) using a scale of 0% (no effect) to 100% (complete plant death).
- Biomass Reduction: At the final evaluation point (e.g., 21 DAT), harvest the above-ground biomass of the weeds in each pot. Dry the biomass in an oven at a constant temperature (e.g., 70°C) until a constant weight is achieved.
- Statistical Analysis: Analyze the data using Analysis of Variance (ANOVA). If significant differences are found, use a mean separation test (e.g., Tukey's HSD) to compare treatment means. Dose-response curves can be fitted using appropriate statistical software to determine ED50 or ED90 values (the effective dose to cause 50% or 90% response).

# Visualizations





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